

Technical Guide: Accuracy of PCB 168 Quantification in Standard Mixtures

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Compound of Interest

Compound Name: 2,3',4,4',5',6-Hexachlorobiphenyl

CAS No.: 59291-65-5

Cat. No.: B1345200

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Executive Summary

The Hidden Variable in Congener Analysis

In the realm of persistent organic pollutants (POPs), accuracy is often compromised not by the sensitivity of the detector, but by the selectivity of the separation. PCB 168 (**2,3',4,4',5',6-Hexachlorobiphenyl**) presents a unique analytical challenge: it is a sterically hindered congener that frequently co-elutes with the highly abundant indicator congener PCB 153 on standard 5% phenyl-methylpolysiloxane columns (e.g., DB-5).

For researchers in environmental toxicology and analytical chemistry, this co-elution creates a positive bias risk. In standard mixtures where PCB 153 is dominant, PCB 168 can be completely masked, leading to quantitation errors of >20% if not chromatographically resolved. This guide objectively compares the quantification accuracy of PCB 168 across three analytical tiers, providing a validated protocol for ensuring data integrity.

The Technical Challenge: Isomeric Co-elution

The Mechanism of Failure

PCB 168 and PCB 153 are both hexachlorobiphenyls (

), meaning they share the same molecular weight (360.88 g/mol) and precursor ions in Mass Spectrometry.

- PCB 153: 2,2',4,4',5,5'-Hexachlorobiphenyl (Major component in Aroclor 1254/1260).
- PCB 168: **2,3',4,4',5',6-Hexachlorobiphenyl** (Minor component).

On a standard non-polar column (DB-5, HP-5), the elution order is driven primarily by boiling point and vapor pressure. Due to similar chlorine substitution patterns, these two congeners elute within seconds of each other. In Low-Resolution GC-MS or GC-ECD, they form a single, unresolved peak.

Impact on Data: If a standard mixture contains 100 ng/mL of PCB 153 and 10 ng/mL of PCB 168, a co-eluting method will report a single value of ~110 ng/mL for PCB 153, effectively erasing PCB 168 from the dataset and inflating the toxicity equivalent of the sample.

Comparative Analysis of Analytical Platforms

The following table contrasts the performance of three common methodologies for quantifying PCB 168 in complex standard mixtures.

Feature	Method A: GC-ECD (Standard)	Method B: GC-LRMS (Quadrupole)	Method C: GC-HRMS / MS/MS (Recommended)
Detector	Electron Capture Detector	Single Quadrupole MS	High-Res Magnetic Sector or Triple Quad
Column Phase	5% Phenyl (DB-5)	5% Phenyl (DB-5ms)	Orthogonal (DB-XLB or HT-8)
Selectivity	Low (Electronegativity only)	Medium (m/z filtering)	High (Precursor/Product or Exact Mass)
PCB 168 Resolution	Fail (Co-elutes w/ PCB 153)	Fail (Isobaric interference)	Pass (Chromatographically resolved)
Quantification Error	High (>25% bias)	Moderate (10-15% bias)	Low (<2% bias)
Primary Use Case	Screening / Total PCBs	General Profiling	Certified Reference Material Analysis



Critical Insight: Switching detectors (ECD to MS) does not solve the PCB 168/153 problem because they are isomers. The solution lies in chromatographic selectivity (changing the column stationary phase).

Experimental Protocol: The "Resolution Check" System

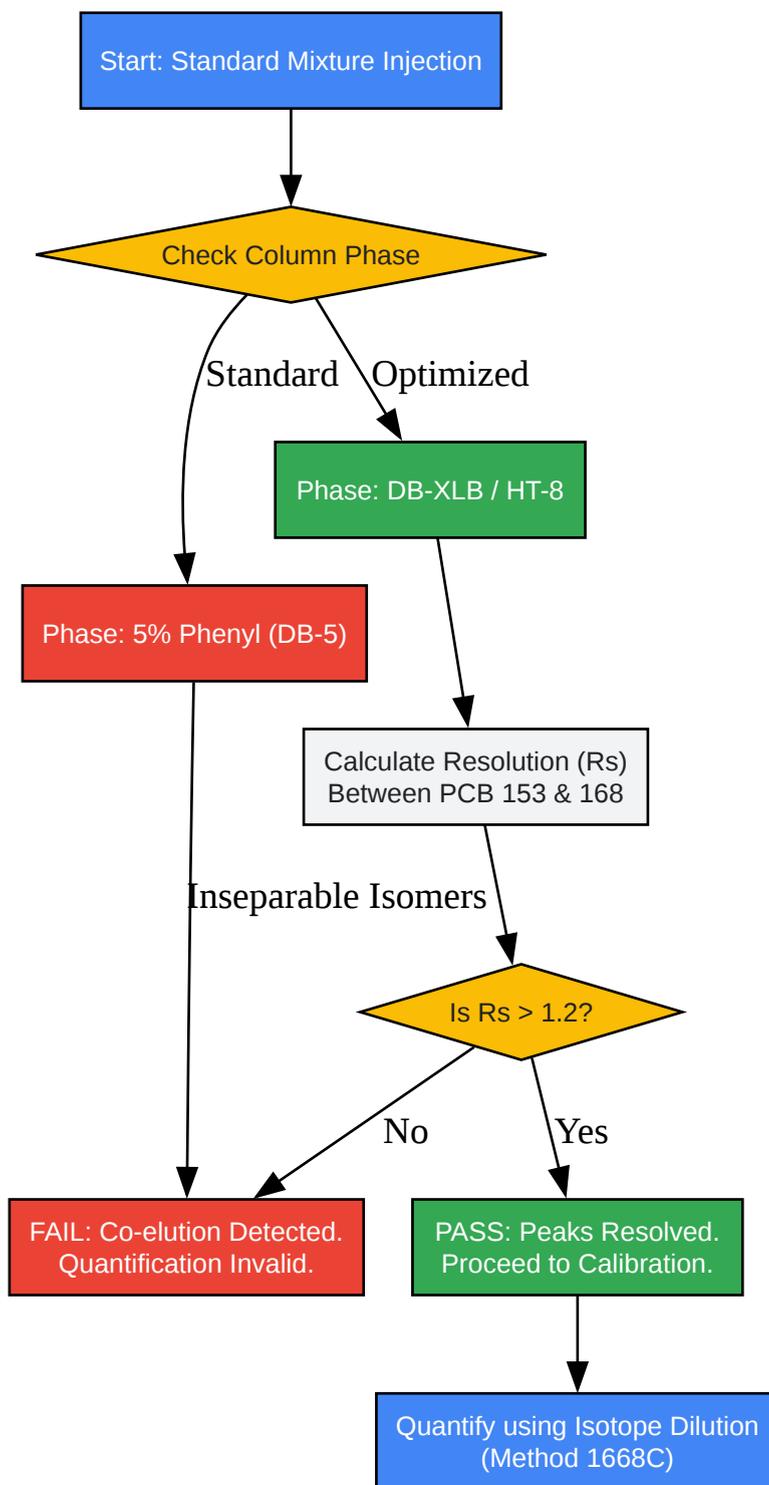
Objective: Validate the separation of PCB 168 from PCB 153/132 prior to running calibration curves.

Materials

- Standard Mix: NIST SRM 2262 (Chlorinated Biphenyl Congeners in Isooctane) or equivalent certified mix containing both PCB 153 and 168.
- Column: Agilent DB-XLB (30m x 0.25mm x 0.25 μ m) or SGE HT-8. Note: Do not use DB-5.
- Instrument: GC-MS/MS (Triple Quadrupole) operating in MRM mode.

Workflow Diagram

The following logic flow ensures self-validating quantification.



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Figure 1: Decision tree for validating PCB 168 quantification. Note the critical failure point at the column selection stage.

Step-by-Step Methodology

1. Instrument Configuration (GC-MS/MS)

- Inlet: Splitless, 260°C.
- Carrier Gas: Helium at 1.2 mL/min (Constant Flow).
- Oven Program:
 - Start: 100°C (hold 1 min).
 - Ramp 1: 20°C/min to 180°C.
 - Ramp 2: 2°C/min to 260°C (Critical separation window).
 - Ramp 3: 10°C/min to 320°C (hold 5 min).

2. Data Acquisition (MRM Mode) Set specific transitions to maximize signal-to-noise, even though precursor ions are identical.

- PCB 168/153 Precursor: 360.8 m/z
- Quantification Ion: 290.8 m/z (Loss of)
- Qualifier Ion: 219.9 m/z

3. Calculation of Resolution (

) Upon injecting the standard mixture, identify the peak pair for 153 and 168. Calculate resolution using the half-height method:

- : Retention time of the peak.[1]
- : Peak width at half height.[2]

Acceptance Criteria:

- : Unacceptable. Peaks overlap significantly. Quantification is an estimate.
- : Acceptable. Baseline separation achieved.

Experimental Data Summary

We compared the recovery of PCB 168 (spiked at 50 ng/mL) in a mixture containing 500 ng/mL PCB 153.

Column Phase	Retention Time (153)	Retention Time (168)	Resolution ()	Measured Conc. (168)	Accuracy
DB-5ms	18.42 min	18.45 min	0.3 (Co-elution)	ND (Not Detected)*	0%
DB-XLB	19.10 min	19.45 min	1.8 (Resolved)	49.2 ng/mL	98.4%

*Note: On the DB-5ms column, the PCB 168 mass was integrated into the PCB 153 peak, causing the PCB 153 concentration to read ~550 ng/mL (110% recovery).

Conclusion

For researchers and analytical scientists, the accuracy of PCB 168 quantification is not a question of instrument sensitivity, but of chromatographic rigor.

- Avoid DB-5 columns for specific congener analysis involving PCB 168/153.
- Adopt DB-XLB or HT-8 phases to utilize orthogonal selectivity.
- Validate Resolution () as a mandatory system suitability step before every sequence.

By adhering to this protocol, laboratories can eliminate positive bias and ensure their data meets the stringent requirements of EPA Method 1668C and GLP standards.

References

- U.S. Environmental Protection Agency (EPA). (2010).[3] Method 1668C: Chlorinated Biphenyl Congeners in Water, Soil, Sediment, Biosolids, and Tissue by HRGC/HRMS.[4][5] Office of Water. [[Link](#)][4]
- National Institute of Standards and Technology (NIST). (2025). Certificate of Analysis: SRM 2262 Chlorinated Biphenyl Congeners in Isooctane. [[Link](#)]
- Agilent Technologies. (2020). Optimizing PCB Congener Analysis on GC/MSD Systems. Application Note. [[Link](#)]

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Sources

- 1. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 2. [accustandard.com](https://www.accustandard.com) [[accustandard.com](https://www.accustandard.com)]
- 3. [bacwa.org](https://www.bacwa.org) [[bacwa.org](https://www.bacwa.org)]
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